

Application Notes and Protocols for Preparing PCI-34051 Stock Solution

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Compound of Interest

Compound Name: *Hdac8-IN-11*

Cat. No.: *B15542359*

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Note: The following application notes and protocols are for the selective Histone Deacetylase 8 (HDAC8) inhibitor, PCI-34051. This information is provided as a representative example for a selective HDAC8 inhibitor, as specific details for a compound designated "**Hdac8-IN-11**" are not publicly available. Researchers should always refer to the manufacturer's specifications for any specific compound.

Introduction

PCI-34051 is a potent and highly selective inhibitor of histone deacetylase 8 (HDAC8), a class I HDAC enzyme.^{[1][2][3]} It exhibits an IC₅₀ of approximately 10 nM for HDAC8 and displays over 200-fold selectivity against other HDAC isoforms, including HDAC1, 2, 3, 6, and 10.^{[1][2][4]} This selectivity makes PCI-34051 a valuable tool for investigating the specific biological roles of HDAC8. The inhibitor has been shown to induce caspase-dependent apoptosis in various cancer cell lines, particularly those of T-cell origin.^{[2][5]}

Physicochemical and Biological Properties

A summary of the key quantitative data for PCI-34051 is presented in the table below for easy reference and comparison.

| Property | Value | References |
|--------------------|---|--------------|
| Chemical Name | N-Hydroxy-1-[(4-methoxyphenyl)methyl]-1H-indole-6-carboxamide | [1][4][6] |
| CAS Number | 950762-95-5 | [1][2][6][7] |
| Molecular Formula | C17H16N2O3 | [1][2][6] |
| Molecular Weight | 296.32 g/mol | [1][5][6] |
| IC50 (HDAC8) | 10 nM | [1][3][4][5] |
| Solubility in DMSO | ≥ 10 mM, up to 100 mM (29.63 mg/mL) | [1][3][4] |
| Appearance | White to gray solid powder | [6] |

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of PCI-34051 in dimethyl sulfoxide (DMSO).

Materials:

- PCI-34051 solid powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips

- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- **Equilibration:** Allow the vial of PCI-34051 powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh out the desired amount of PCI-34051 powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.96 mg of PCI-34051 (Molecular Weight = 296.32 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the weighed PCI-34051. To continue the example, add 1 mL of DMSO to the 2.96 mg of powder.
- **Mixing:** Vortex the solution thoroughly for several minutes to ensure complete dissolution. If the compound does not dissolve readily, gentle warming of the tube to 37°C for 10 minutes and/or brief sonication in an ultrasonic bath can aid in dissolution.
- **Visual Inspection:** Visually inspect the solution to ensure that all the solid has dissolved and the solution is clear.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[5]

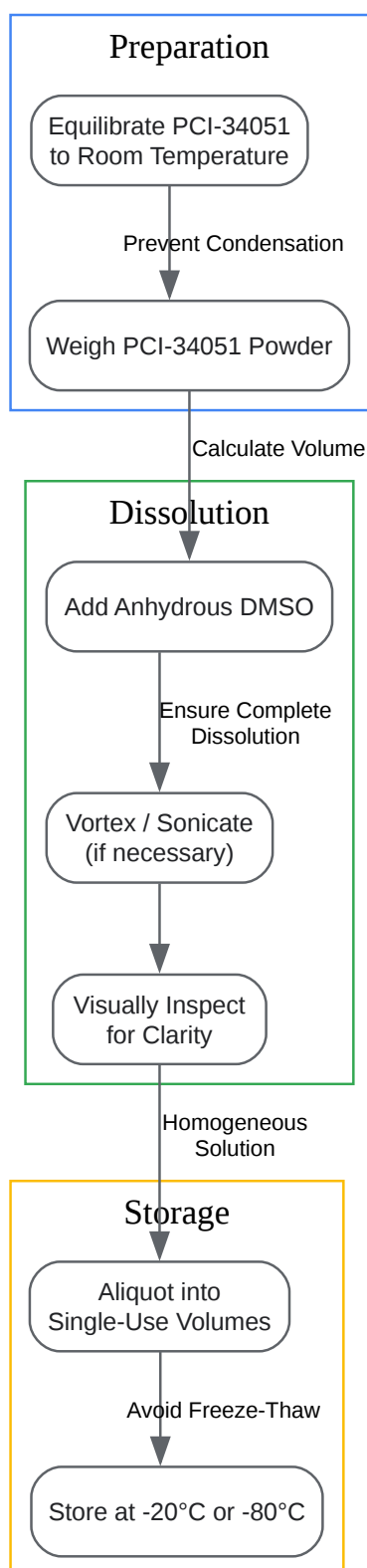
Recommended Working Concentrations for Cell-Based Assays

The optimal working concentration of PCI-34051 should be determined experimentally for each cell line and assay. However, based on published studies, a starting range of 1-10 μM is recommended for cell viability and apoptosis assays in sensitive cell lines. For neuroblastoma cell lines, a working concentration of 4 μM has been established for selective HDAC8 inhibition.

Visualizations

Experimental Workflow

The following diagram illustrates the general workflow for the preparation of the PCI-34051 stock solution.

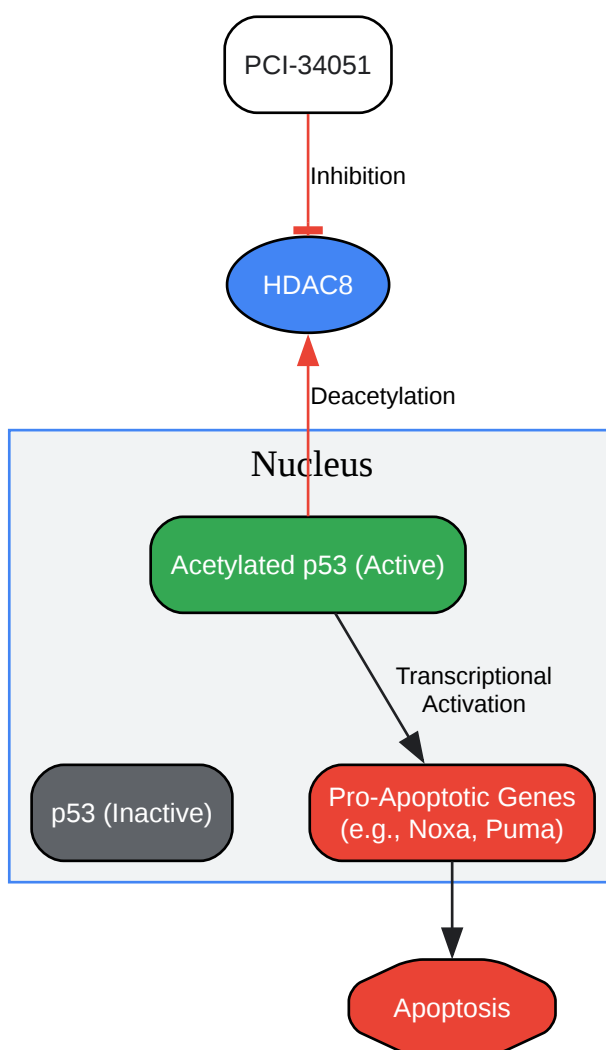


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Caption: Workflow for PCI-34051 Stock Solution Preparation.

Simplified HDAC8 Signaling Pathway in Apoptosis

This diagram illustrates the role of HDAC8 in the regulation of p53-mediated apoptosis. HDAC8 deacetylates p53, leading to its inactivation and the suppression of apoptosis. Inhibition of HDAC8 by compounds like PCI-34051 results in the hyperacetylation and activation of p53, which in turn promotes the expression of pro-apoptotic genes and leads to programmed cell death.



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Caption: HDAC8-p53 Apoptotic Signaling Pathway.

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References

- [1. mdpi.com \[mdpi.com\]](#)
- [2. mdpi.com \[mdpi.com\]](#)
- [3. HDAC8 Inhibition Specifically Targets Inv\(16\) Acute Myeloid Leukemic Stem Cells by Restoring p53 Acetylation - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. HDAC8 regulates long-term hematopoietic stem-cell maintenance under stress by modulating p53 activity - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Histone deacetylase inhibitors suppress mutant p53 transcription via histone deacetylase 8 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. researchgate.net \[researchgate.net\]](#)
- [7. researchgate.net \[researchgate.net\]](#)
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